

Application Notes and Protocols: DL-Norepinephrine Tartrate in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DL-Norepinephrine tartrate

Cat. No.: B1679907

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-Norepinephrine (NE) tartrate, a salt of the endogenous catecholamine norepinephrine, is a critical neurotransmitter and hormone that plays a pivotal role in the sympathetic nervous system's "fight or flight" response. In the context of cell culture, norepinephrine is a versatile tool used to investigate a wide array of cellular processes. Its effects are primarily mediated through its interaction with α - and β -adrenergic receptors on the cell surface, initiating a cascade of intracellular signaling events. These notes provide an overview of the applications of **DL-Norepinephrine tartrate** in in vitro studies and detailed protocols for its use.

Norepinephrine's utility in cell culture extends across various research areas, including cancer biology, neuroscience, and stem cell research. In cancer research, studies have shown that norepinephrine can influence tumor progression by affecting cell proliferation, migration, invasion, and apoptosis.^{[1][2][3][4]} In neuroscience, it is used to study neuronal and glial cell function, including signaling pathways, network activity, and neuroinflammation.^{[5][6][7][8]} Furthermore, norepinephrine has been shown to direct the differentiation and proliferation of stem and precursor cells.^{[9][10]}

Proper handling and preparation of norepinephrine solutions are paramount for reproducible experimental outcomes due to its susceptibility to oxidation.^[11] This document provides comprehensive protocols for solution preparation and key cellular assays involving norepinephrine.

Data Presentation: Quantitative Effects of DL-Norepinephrine Tartrate on Various Cell Lines

The following tables summarize the quantitative data from various studies on the effects of **DL-Norepinephrine tartrate** in cell culture.

Cell Line	Concentration(s)	Incubation Time(s)	Observed Effects	Reference(s)
Pancreatic Cancer (BxPC-3, Panc-1)	0.1, 1, 10 μ M	12, 24, 48 hours	Enhanced cell viability and invasion; inhibited apoptosis.	[1][4]
Melanoma (C8161, 1174MEL, Me18105)	Not specified	Not specified	Upregulated VEGF, IL-8, and IL-6 production.	[2]
Colon Cancer (HCT116, RKO)	60 μ M	24, 48, 72 hours; 1 week	Promoted proliferation, migration, and invasion.	[3]
Glioblastoma (U87, U251)	5, 10, 50 μ M	12, 24 hours	Decreased cell migration and invasion.	[12]
Immortalized Ovarian Epithelial (IOSE-29)	10 μ M	Not specified	No effect on cell viability; reduced ROS and DNA damage.	[13]
Immortalized Fallopian Tube & Ovarian Surface Epithelial	100 nM, 1 μ M, 10 μ M	> 3 months	Increased proliferation in fallopian tube cells; decreased in ovarian cells.	[14]
Human Bone Marrow-Derived Mesenchymal Stem Cells	10^{-9} to 10^{-5} M	7 days	Inhibited proliferation at high concentrations (10^{-5} M, 10^{-6} M).	[15]

Adult Hippocampal Precursors	10 μ M	Not specified	Increased neurosphere formation and neurogenesis.	[9] [10]
------------------------------	------------	---------------	---	--

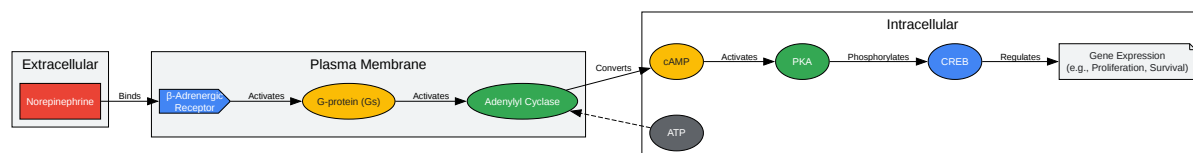
Table 1: Effects of **DL-Norepinephrine Tartrate** on Cancer and Normal Cell Lines. This table outlines the diverse, often cell-type specific, effects of norepinephrine on key cellular behaviors.

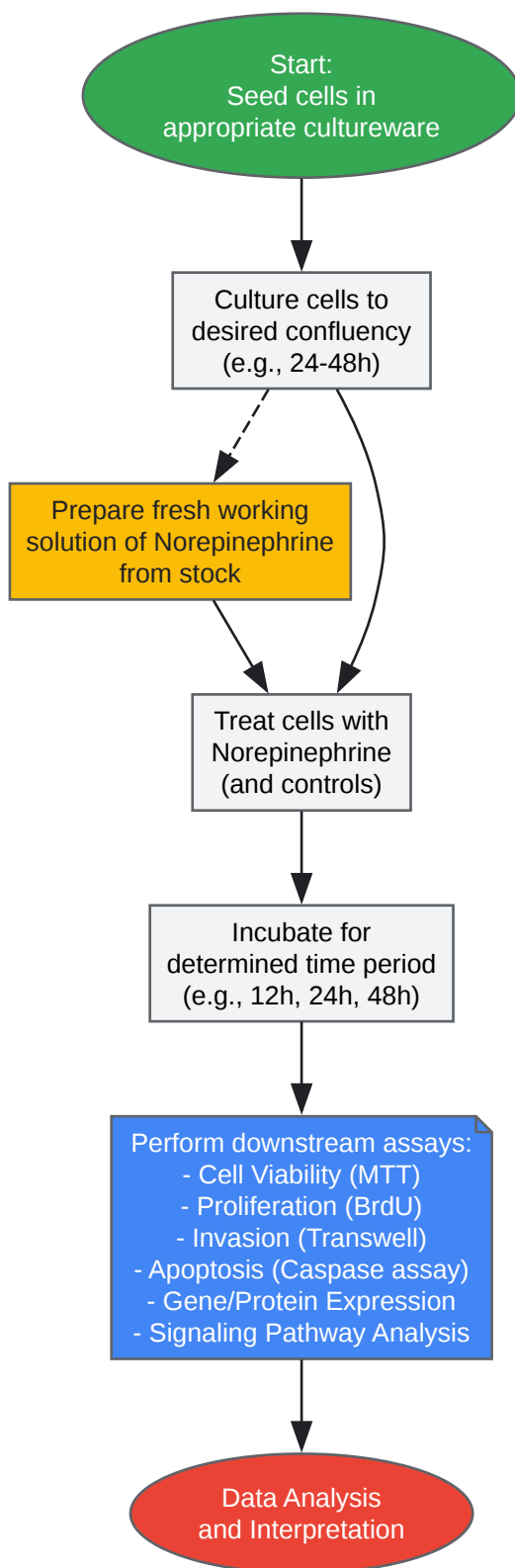
Parameter	Value	Reference(s)
Molecular Weight (Norepinephrine Bitartrate Monohydrate)	337.28 g/mol	[11]
Solubility in PBS (pH 7.2)	~10 mg/mL	[11]
Solubility in DMSO	~25 mg/mL	[11]
Stock Solution Stability (-20°C)	Up to 1 year (in 0.9% NaCl)	[11]
Working Solution Stability (4°C)	Up to 5 days (in water)	[11]

Table 2: Physicochemical and Stability Data for (-)-Norepinephrine Bitartrate. This table provides essential information for the preparation and storage of norepinephrine solutions for cell culture experiments.

Signaling Pathways

Norepinephrine exerts its effects by activating adrenergic receptors, leading to the initiation of downstream signaling cascades. The most commonly studied pathways in cell culture applications include the β -adrenergic receptor-cAMP-PKA pathway and pathways involving MAP kinases like ERK and p38.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Norepinephrine enhances cell viability and invasion, and inhibits apoptosis of pancreatic cancer cells in a Notch-1-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ohiostate.elsevierpure.com [ohiostate.elsevierpure.com]
- 3. researchgate.net [researchgate.net]
- 4. spandidos-publications.com [spandidos-publications.com]
- 5. ovid.com [ovid.com]
- 6. academic.oup.com [academic.oup.com]
- 7. Calcium imaging, MEA recordings, and immunostaining images dataset of neuron-astrocyte networks in culture under the effect of norepinephrine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Norepinephrine: A Neuromodulator That Boosts the Function of Multiple Cell Types to Optimize CNS Performance - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Norepinephrine Directly Activates Adult Hippocampal Precursors via β 3-Adrenergic Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 10. jneurosci.org [jneurosci.org]
- 11. benchchem.com [benchchem.com]
- 12. Norepinephrine inhibits migration and invasion of human glioblastoma cell cultures possibly via MMP-11 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Norepinephrine Reduces Reactive Oxygen Species (ROS) and DNA Damage in Ovarian Surface Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Effects of long-term norepinephrine treatment on normal immortalized ovarian and fallopian tube cells - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Norepinephrine Inhibits the Proliferation of Human Bone Marrow-Derived Mesenchymal Stem Cells via β 2-Adrenoceptor-Mediated ERK1/2 and PKA Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols: DL-Norepinephrine Tartrate in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679907#cell-culture-applications-of-dl-norepinephrine-tartrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com